

Application Notes and Protocols for Funebral in Cell Culture Experiments

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Compound of Interest

Compound Name: *Funebral*

Cat. No.: *B009795*

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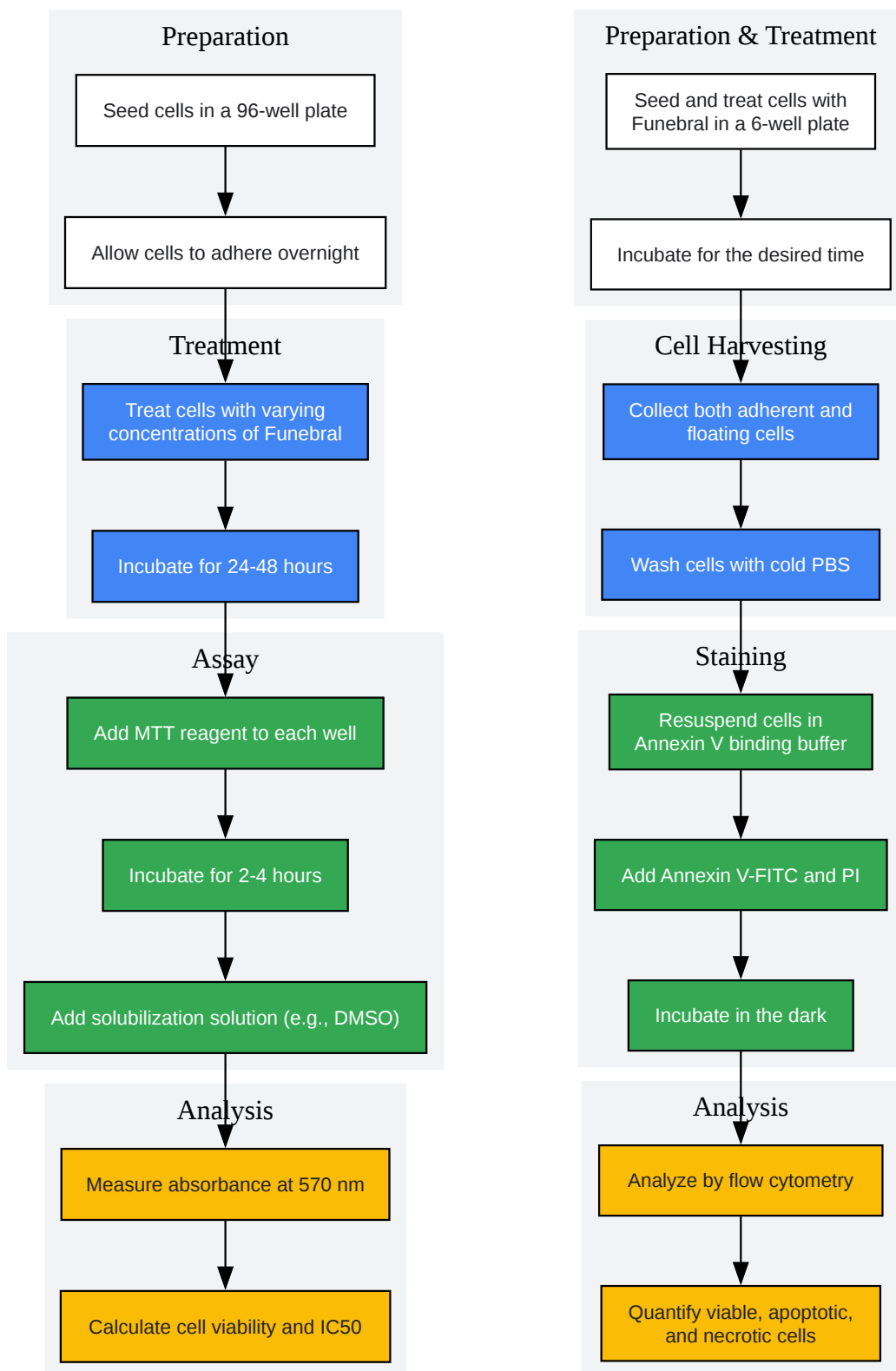
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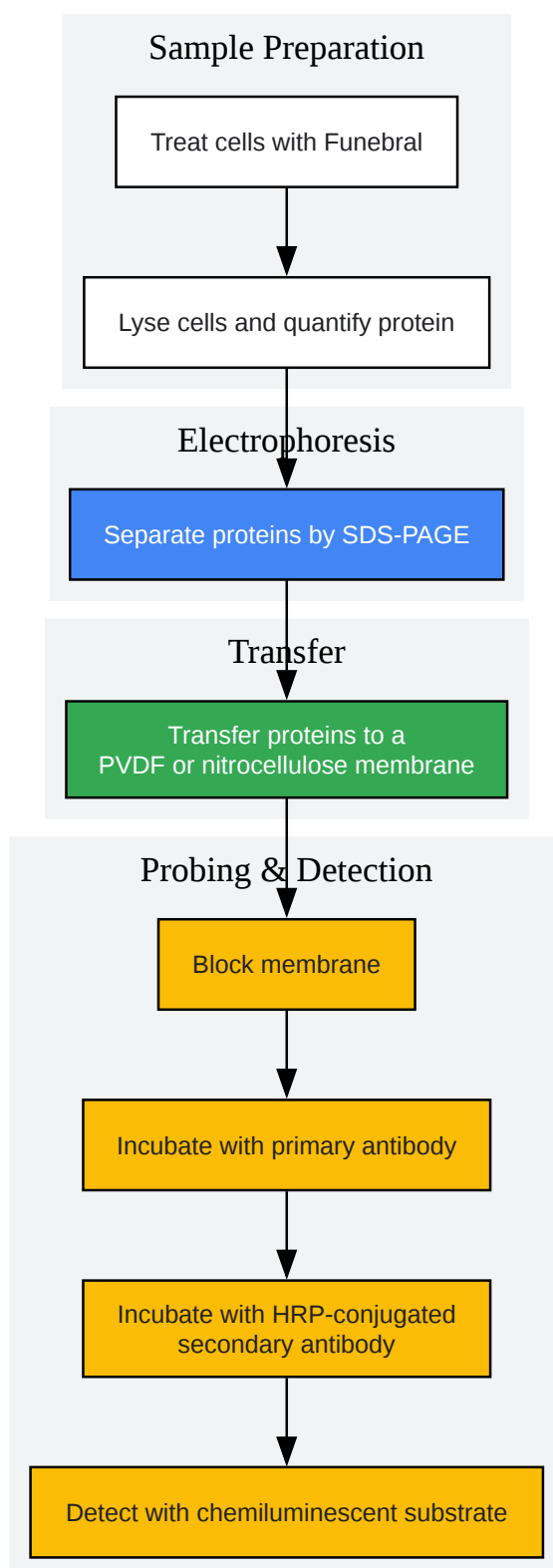
Introduction

Funebral is a novel investigational compound that has demonstrated potent anti-proliferative and pro-apoptotic activity in a range of cancer cell lines. These application notes provide detailed protocols for utilizing **Funebral** in cell culture experiments to assess its efficacy and elucidate its mechanism of action. The following sections include information on **Funebral**'s proposed signaling pathway, protocols for determining its cytotoxic effects, and methods for analyzing its impact on key cellular proteins.

Mechanism of Action

Funebral is hypothesized to induce apoptosis in cancer cells by activating the intrinsic mitochondrial pathway. It is believed to upregulate the expression of the pro-apoptotic protein Bax, leading to the disruption of the mitochondrial membrane potential. This disruption triggers the release of cytochrome c into the cytoplasm, which in turn activates a cascade of caspases, ultimately leading to programmed cell death.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com